

An In-depth Technical Guide to the Structure Elucidation of Novel Pyrazole Compounds

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Compound of Interest

Compound Name: *Ethyl 2-(4-bromo-3,5-dimethyl-1H-pyrazol-1-yl)acetate*

CAS No.: 175137-54-9

Cat. No.: B060867

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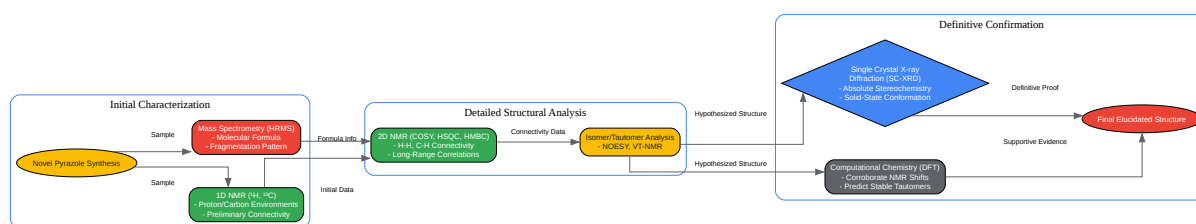
Introduction: The Pyrazole Scaffold in Modern Drug Discovery

Pyrazoles, five-membered aromatic heterocycles with two adjacent nitrogen atoms, represent a cornerstone in medicinal chemistry and drug development.[1][2][3] Their remarkable structural versatility allows for a wide range of substitutions, leading to a diverse array of pharmacological activities, including anti-inflammatory, anticancer, antimicrobial, and antiviral properties.[2][4][5] The precise three-dimensional arrangement of atoms within these molecules is critical for understanding their structure-activity relationships (SAR) and for the rational design of more potent and selective therapeutic agents.[1] This guide provides a comprehensive, field-proven framework for the unambiguous structure elucidation of novel pyrazole compounds, integrating modern spectroscopic, crystallographic, and computational techniques.

The Integrated Approach: A Strategy for Unambiguous Structure Determination

The elucidation of a novel pyrazole's structure is not a linear process but rather an iterative and integrated one. No single technique can provide all the necessary information. Instead, a combination of methods is employed, with each providing a unique piece of the structural puzzle. The confidence in the final assigned structure is directly proportional to the congruence of the data obtained from these complementary techniques.

Our recommended workflow emphasizes a multi-pronged strategy, beginning with foundational spectroscopic analysis and culminating in definitive crystallographic or advanced computational confirmation.



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Caption: Integrated workflow for novel pyrazole structure elucidation.

Part 1: Foundational Spectroscopic Analysis

The initial steps in structure elucidation rely on spectroscopic techniques that provide fundamental information about the molecule's composition and connectivity.

High-Resolution Mass Spectrometry (HRMS): The Molecular Blueprint

Expertise & Experience: Before any detailed structural work, it is imperative to establish the correct molecular formula. Low-resolution mass spectrometry can be misleading, especially for compounds with complex isotopic patterns. HRMS provides the high mass accuracy required to confidently determine the elemental composition.

Trustworthiness: The protocol's self-validating nature comes from comparing the experimentally observed isotopic distribution with the theoretical pattern for the proposed molecular formula. A close match provides a high degree of confidence.

Experimental Protocol: HRMS Analysis

- **Sample Preparation:**
 - Dissolve approximately 1 mg of the purified novel pyrazole compound in 1 mL of a suitable solvent (e.g., methanol, acetonitrile).
 - Perform a serial dilution to a final concentration of 1-10 µg/mL.
- **Instrumentation:**
 - Utilize an Orbitrap or Time-of-Flight (TOF) mass spectrometer for high-resolution analysis.
 - Choose an appropriate ionization technique, typically Electrospray Ionization (ESI) for polar compounds or Atmospheric Pressure Chemical Ionization (APCI) for less polar ones.
- **Data Acquisition:**
 - Acquire the mass spectrum in positive or negative ion mode, depending on the compound's ability to be protonated or deprotonated.
 - Ensure the mass calibration is current to guarantee high mass accuracy.
- **Data Analysis:**
 - Determine the monoisotopic mass of the molecular ion ($[M+H]^+$, $[M-H]^-$, or M^+).

- Use the instrument's software to calculate the possible elemental compositions within a narrow mass tolerance (typically < 5 ppm).
- Compare the experimental isotopic pattern with the theoretical patterns for the most likely formulas.^[6]

Data Presentation: Example HRMS Data Summary

Proposed Formula	Calculated Mass (m/z)	Observed Mass (m/z)	Mass Error (ppm)	Isotopic Pattern Match (%)
C ₁₀ H ₉ N ₃ O ₂	204.0768	204.0765	-1.47	98.5
C ₁₁ H ₁₁ N ₁ O ₂	204.0812	204.0765	-23.03	65.2

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Connectivity Roadmap

NMR spectroscopy is the most powerful tool for elucidating the detailed structure of organic molecules in solution.^[7] For novel pyrazoles, a suite of 1D and 2D NMR experiments is essential to piece together the molecular framework.

1.2.1 1D NMR: ¹H and ¹³C Spectra

Expertise & Experience: The choice of deuterated solvent is critical. While CDCl₃ is common, pyrazoles with N-H protons may exhibit broad signals or undergo rapid exchange.^[8] DMSO-d₆ is often a better choice as it can slow down this exchange and reveal the N-H proton signal. The chemical shifts in ¹³C NMR are particularly informative for distinguishing between substituted carbons on the pyrazole ring.^[9]

Trustworthiness: The integration of ¹H NMR signals should correspond to the number of protons determined by HRMS. The number of signals in the ¹³C NMR spectrum should match the number of unique carbon atoms in the proposed structure.

Experimental Protocol: 1D NMR Acquisition

- Sample Preparation:
 - Accurately weigh 5-20 mg of the compound for ^1H NMR and 20-50 mg for ^{13}C NMR.[8][10]
 - Dissolve the sample in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., CDCl_3 , DMSO-d_6) in a clean NMR tube.[8][11]
 - Ensure the sample is fully dissolved; vortex or gently sonicate if necessary.[12]
- Spectrometer Setup:
 - Insert the sample into the spectrometer.
 - Lock the spectrometer on the deuterium signal of the solvent and shim the magnetic field to achieve optimal resolution.[8]
- ^1H NMR Acquisition:
 - Acquire the spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio.
- ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled ^{13}C spectrum. Due to the low natural abundance of ^{13}C , a longer acquisition time is typically required.

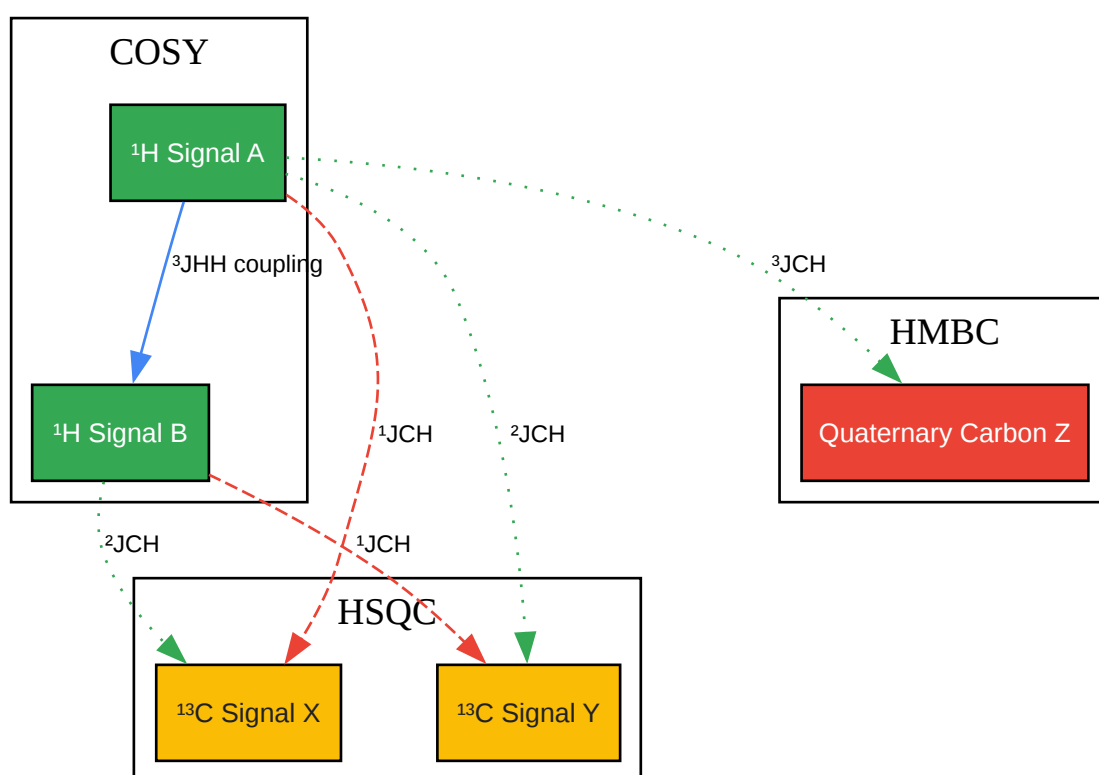
1.2.2 2D NMR: COSY, HSQC, and HMBC

Expertise & Experience: While 1D NMR provides a list of parts, 2D NMR shows how they are connected.

- COSY (Correlation Spectroscopy) reveals proton-proton (^1H - ^1H) couplings, identifying adjacent protons.
- HSQC (Heteronuclear Single Quantum Coherence) correlates each proton with the carbon it is directly attached to.

- HMBC (Heteronuclear Multiple Bond Correlation) is crucial for mapping the carbon skeleton by showing correlations between protons and carbons that are two or three bonds away.[13] [14] This is particularly useful for identifying quaternary carbons and connecting different fragments of the molecule.

Trustworthiness: A self-validating network of correlations should emerge. For example, an HMBC correlation from a proton to a carbon should be consistent with the connectivity inferred from COSY and HSQC data.



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Caption: Logic diagram of 2D NMR correlation analysis.

Experimental Protocol: 2D NMR Acquisition

- Sample Preparation: Use the same sample prepared for 1D NMR.
- Acquisition:

- Run standard COSY, HSQC, and HMBC pulse sequences.
- Optimize acquisition and processing parameters to resolve correlations clearly. For HMBC, it is crucial to set the long-range coupling constant delay to an appropriate value (typically around 8 Hz) to observe $^2J_{CH}$ and $^3J_{CH}$ correlations.[14]

Part 2: Definitive Structure Confirmation

Once a putative structure is assembled from spectroscopic data, it must be unambiguously confirmed.

Single Crystal X-ray Diffraction (SC-XRD): The Gold Standard

Expertise & Experience: SC-XRD provides an unequivocal three-dimensional map of the atoms in a molecule.[15][16] It is the most powerful technique for determining absolute stereochemistry, bond lengths, bond angles, and intermolecular interactions in the solid state. [1][15] The primary challenge is often the growth of high-quality single crystals suitable for diffraction.[17][18]

Trustworthiness: The final refined crystal structure provides a direct visualization of the molecule, leaving no ambiguity about its constitution and configuration.

Experimental Protocol: Single Crystal X-ray Diffraction

- Crystal Growth:
 - Grow single crystals of the novel pyrazole derivative. Common methods include slow evaporation of a saturated solution, vapor diffusion, or cooling of a saturated solution.
 - A suitable single crystal (typically 0.1-0.3 mm in each dimension) is selected under a microscope.[15]
- Data Collection:
 - The crystal is mounted on a goniometer and cooled in a stream of cold nitrogen (typically 100-170 K) to minimize thermal vibrations.[1][19]

- X-ray diffraction data are collected using a diffractometer with a suitable X-ray source (e.g., Mo K α or Cu K α radiation).[1]
- Structure Solution and Refinement:
 - The diffraction pattern is analyzed to determine the unit cell dimensions and space group.
 - The structure is solved using direct methods or Patterson methods and then refined to fit the experimental data.
- Data Analysis:
 - The final refined structure provides precise atomic coordinates, bond lengths, and angles. [15]

Computational Chemistry: The In Silico Corroboration

Expertise & Experience: When single crystals cannot be obtained, computational methods, particularly Density Functional Theory (DFT), serve as a powerful corroborative tool.[20][21] By calculating theoretical NMR chemical shifts, one can compare them to the experimental values for different possible isomers or tautomers.[22][23] A strong correlation between the calculated and experimental data provides significant support for the proposed structure.

Trustworthiness: The predictive power of modern DFT methods for NMR chemical shifts is often high, especially when appropriate functionals and basis sets are used.[23][24] This allows for a quantitative assessment of the likelihood of a proposed structure.

Experimental Protocol: DFT-Based NMR Chemical Shift Calculation

- Structure Input:
 - Build the 3D structure of the hypothesized pyrazole isomer(s) in a molecular modeling program.
- Geometry Optimization:
 - Perform a geometry optimization using a suitable DFT functional and basis set (e.g., B3LYP/6-311++G(d,p)).[20][22]

- NMR Calculation:
 - Using the optimized geometry, perform an NMR shielding calculation using the Gauge-Invariant Atomic Orbital (GIAO) method.[\[22\]](#)[\[25\]](#)
- Data Analysis:
 - Convert the calculated absolute shieldings to chemical shifts by referencing them to the calculated shieldings of a standard (e.g., Tetramethylsilane, TMS).
 - Plot the calculated ^1H and ^{13}C chemical shifts against the experimental values. A high correlation coefficient (R^2) indicates a good match.[\[23\]](#)

Data Presentation: Correlation of Experimental vs. Calculated ^{13}C NMR Shifts

Carbon Position	Experimental δ (ppm)	Calculated δ (ppm)	$\Delta\delta$ (ppm)
C3	148.2	147.5	0.7
C4	105.6	106.1	-0.5
C5	139.8	140.3	-0.5
C(Aryl-1)	130.1	129.8	0.3
C(Aryl-2,6)	128.9	128.7	0.2
C(Aryl-3,5)	114.5	114.9	-0.4
C(Aryl-4)	160.7	160.1	0.6

Conclusion

The structure elucidation of novel pyrazole compounds is a meticulous process that demands a synergistic application of modern analytical techniques. By following an integrated workflow that combines the foundational insights of HRMS and NMR with the definitive confirmation from SC-XRD or the robust corroboration of computational chemistry, researchers can establish the structures of new chemical entities with the highest degree of confidence. This rigorous

approach is fundamental to advancing the field of medicinal chemistry and accelerating the development of new pyrazole-based therapeutics.

References

- BenchChem. A Comparative Guide to the X-ray Crystallography of Bioactive Pyrazole Derivatives.
- BenchChem. Application Note: GC-MS Analysis of Pyrazole Isomers in Industrial Mixtures.
- National Institutes of Health (NIH). Design, synthesis, X-ray crystal structures, anticancer, DNA binding, and molecular modelling studies of pyrazole–pyrazoline hybrid derivatives.
- National Institutes of Health (NIH). A Computational Study of the NMR Chemical Shifts of Polynitropyrazoles.
- What Is Single-Crystal X-ray Diffraction (XRD) and How Does It Work?
- MDPI. Completion of Crystallographic Data for the Series of 4-Halogenated-1H-pyrazoles: Crystal Structure Determination of 4-Iodo-1H-pyrazole and Spectroscopic Comparison.
- ResearchGate. Efficient Synthesis and Comprehensive Characterization of bis - Pyrazole Derivatives: Including X-Ray Crystallography and Hirshfeld Surface Analysis.
- ResearchGate. DFT calculations of H- and C-NMR chemical shifts of 3-methyl-1-phenyl-4-(phenyldiazenyl)-1H-pyrazol-5-amine in solution.
- A ¹³C NMR spectroscopy study of the structure of N-H pyrazoles and indazoles.
- ResearchGate. Synthesis and biological evaluation of novel pyrazole compounds.
- University of York. Single Crystal X-ray Diffraction.
- Structure Elucidation of a Pyrazolo[22][26]pyran Derivative by NMR Spectroscopy. Available from:
- Wikipedia. X-ray crystallography.
- National Institutes of Health (NIH). Structure Elucidation of a Pyrazolo[22][26]pyran Derivative by NMR Spectroscopy. Available from:
- Design, synthesis of novel pyrazole derivatives and demonstrate their biological activity as drug candidates: A review.
- National Institutes of Health (NIH). A Review of the Recent Development in the Synthesis and Biological Evaluations of Pyrazole Derivatives.
- alwsci. How To Prepare And Run An NMR Sample.
- Rigaku. Single Crystal X-ray diffraction.
- Design, synthesis of novel pyrazole derivatives and demonstrate their biological activity as drug candidates.

- ResearchGate. Protonation and phase effects on the NMR chemical shifts of imidazoles and pyrazoles: Experimental results and GIAO calculations.
- College of Science. Green Synthesis and Biological Evaluation of Pyrazole Derivatives with Computational Chemistry Support.
- Matilda. and ^{13}C -NMR chemical shifts of 3-methyl-1-phenyl-4-(phenyldiazenyl)-1H-pyrazol-5-amine in solution.
- PubMed Central. Synthesis, characterization, computational and biological evaluation of pyrazole hydrazones as promising anti-inflammatory agents.
- Iowa State University. NMR Sample Preparation.
- ResearchGate. The HRMS analysis of compound 3d. In (a) the full spectra.
- Walsh Medical Media. Spectroscopic Techniques in Modern Drug Characterization.
- YouTube. Basic NMR Sample Preparation.
- YouTube. How to Prepare and Run a NMR Sample.

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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. chemrevlett.com [chemrevlett.com]
- 3. chemrevlett.com [chemrevlett.com]
- 4. researchgate.net [researchgate.net]
- 5. A Review of the Recent Development in the Synthesis and Biological Evaluations of Pyrazole Derivatives - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 6. researchgate.net [researchgate.net]
- 7. walshmedicalmedia.com [walshmedicalmedia.com]
- 8. How To Prepare And Run An NMR Sample - Blogs - News [alwsci.com]
- 9. cdnsiencepub.com [cdnsiencepub.com]
- 10. NMR Sample Preparation | Chemical Instrumentation Facility [cif.iastate.edu]
- 11. m.youtube.com [m.youtube.com]

- [12. m.youtube.com \[m.youtube.com\]](https://m.youtube.com)
- [13. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [14. Structure Elucidation of a Pyrazolo\[3,4\]pyran Derivative by NMR Spectroscopy - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/36111111/)
- [15. creative-biostructure.com \[creative-biostructure.com\]](https://www.creative-biostructure.com)
- [16. rigaku.com \[rigaku.com\]](https://www.rigaku.com)
- [17. Chemistry Teaching Labs - Single Crystal X-ray Diffraction \[chemtl.york.ac.uk\]](https://chemtl.york.ac.uk)
- [18. X-ray crystallography - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org/wiki/X-ray_crystallography)
- [19. mdpi.com \[mdpi.com\]](https://www.mdpi.com)
- [20. science.su.edu.krd \[science.su.edu.krd\]](https://science.su.edu/krd)
- [21. Synthesis, characterization, computational and biological evaluation of pyrazole hydrazones as promising anti-inflammatory agents - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/36111111/)
- [22. A Computational Study of the NMR Chemical Shifts of Polynitropyrazoles - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/36111111/)
- [23. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [24. matilda.science \[matilda.science\]](https://matilda.science)
- [25. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [26. Design, synthesis, X-ray crystal structures, anticancer, DNA binding, and molecular modelling studies of pyrazole–pyrazoline hybrid derivatives - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/36111111/)
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